

# Essential Safety & Disposal Procedures for SB-633825

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## Compound of Interest

Compound Name: SB-633825

Cat. No.: B15541021

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This document provides critical guidance for the safe handling and disposal of **SB-633825**, a potent ATP-competitive inhibitor of TIE2, LOK (STK10), and BRK, intended for laboratory research use by qualified professionals. Adherence to these procedures is essential for personnel safety and environmental protection.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **SB-633825** is not publicly available, data from analogous kinase inhibitors suggest that it should be handled as a potentially hazardous substance. The following GHS hazard classifications for a similar compound, Tie2 kinase inhibitor 1, should be considered as a precautionary measure:

- Acute toxicity, oral (Category 4)
- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.

- Hand Protection: Impervious chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If dust or aerosols may be generated, a suitable respirator is recommended.

## Quantitative Data Summary

**SB-633825** is a multi-kinase inhibitor with the following reported IC50 values, indicating its potency against specific kinase targets.<sup>[1][2]</sup>

Target Kinase	IC50 (nM)
TIE2	3.5
LOK (STK10)	66
BRK (PTK6)	150

## Experimental Protocol: Reconstitution and Storage

For experimental use, **SB-633825** is typically supplied as a solid.

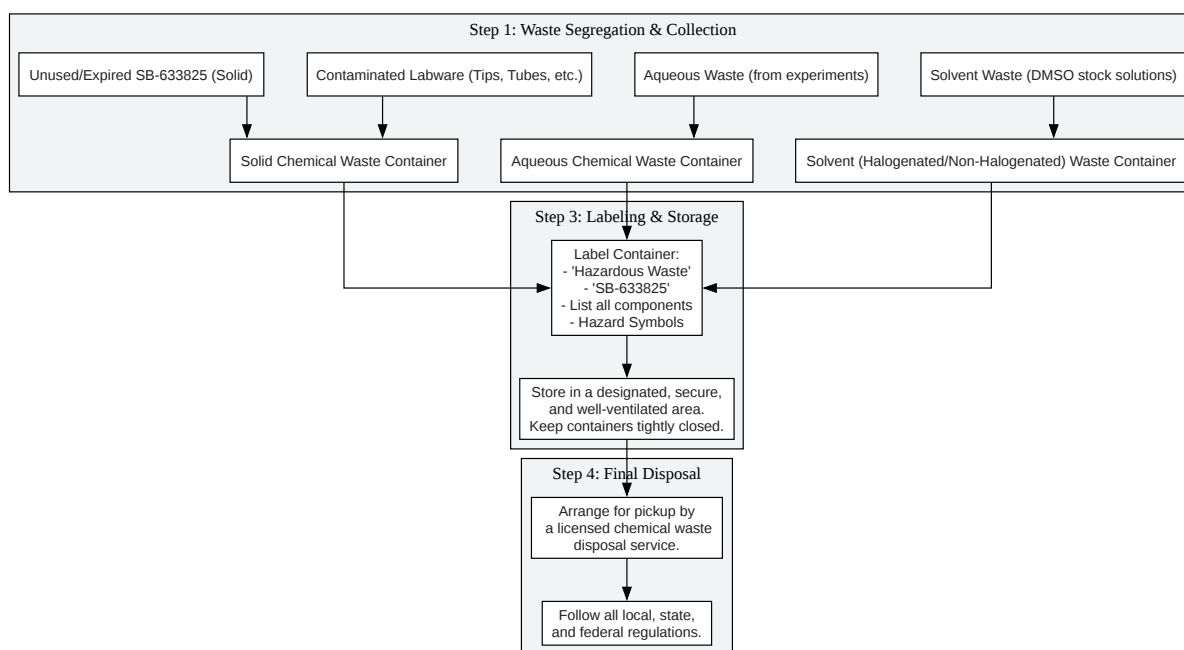
### Reconstitution Protocol:

- Preparation: Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- Solvent Selection: Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions.
- Procedure: To create a 10 mM stock solution, for example, add the appropriate volume of DMSO to the vial containing the solid compound. Vortex briefly to ensure complete dissolution.
- Storage of Stock Solutions:
  - Store at -20°C for up to one year.

- For long-term storage (up to two years), store at -80°C.[\[1\]](#)

## SB-633825 Disposal Workflow

Proper disposal is critical to prevent environmental contamination and ensure compliance with local regulations. The following workflow outlines the required steps for the disposal of **SB-633825** waste.



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Caption: Workflow for the proper disposal of **SB-633825** waste streams.

## Detailed Disposal Procedures

The guiding principle for the disposal of **SB-633825** is to treat it as hazardous chemical waste. Never dispose of this compound down the drain or in regular trash.

#### Step-by-Step Disposal Guidance:

- Waste Segregation:
  - Solid Waste: Collect unused or expired solid **SB-633825** and any materials used for weighing or transfer (e.g., weigh paper, contaminated wipes) in a dedicated, sealed container labeled for solid chemical waste.
  - Contaminated Sharps & Labware: Needles, pipette tips, and other contaminated disposable labware should be placed in a designated sharps container or a clearly labeled solid waste container.
  - Liquid Waste:
    - Aqueous Solutions: Collect all aqueous waste containing **SB-633825** in a dedicated, leak-proof container for hazardous aqueous waste.
    - Solvent Solutions: Collect stock solutions (e.g., in DMSO) and other organic solvent waste in a separate, appropriate solvent waste container. Do not mix with aqueous waste.
- Container Management:
  - Use only chemically compatible containers.
  - Keep containers securely closed when not in use.
  - Ensure all containers are clearly and accurately labeled with "Hazardous Waste," the full chemical name "**SB-633825**," and any other components in the waste stream.
- Storage:
  - Store waste containers in a designated satellite accumulation area that is secure and well-ventilated.[3]

- Store locked up to prevent unauthorized access.[3]
- Final Disposal:
  - Disposal of contents and containers must be conducted in accordance with all applicable local, state, and federal regulations.[3]
  - Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal contractor to arrange for pickup and final disposal.

## Spill and Exposure Procedures

- In Case of Skin Contact: Wash the affected area immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- In Case of Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[3]
- In Case of Ingestion: Rinse mouth.[3] Seek immediate medical attention.
- In Case of a Spill: Avoid generating dust. Wear appropriate PPE, absorb the spill with inert material, and collect it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated.

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## References

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